

Scalable manufacturing process for Lemborexant intermediates

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Compound of Interest

Compound Name: 1-(3-Chloro-2-fluorophenyl)cyclopropanemethanamine

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Application Note: Scalable Manufacturing Process for Lemborexant Intermediates

Executive Summary

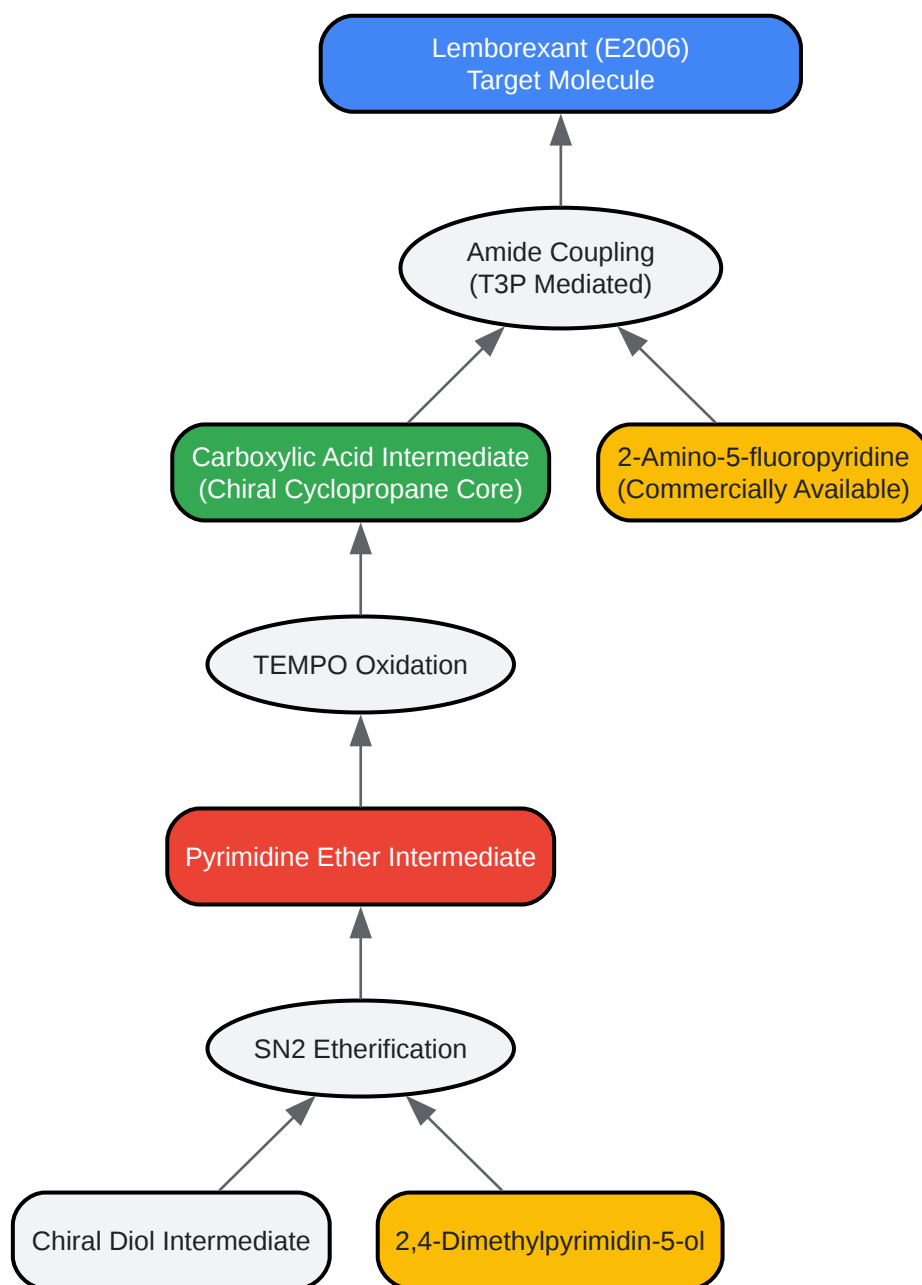
Lemborexant (E2006) is a dual orexin receptor antagonist (DORA) indicated for the treatment of insomnia.[1] Its structural complexity—characterized by a cis-1,2-disubstituted cyclopropane core bearing a fluorophenyl group, a dimethylpyrimidine ether, and a fluoropyridine amide—presents significant challenges for scale-up.[1]

This application note details a robust, scalable manufacturing protocol for Lemborexant key intermediates. Unlike early medicinal chemistry routes that relied on chromatographic purification and hazardous reagents (e.g., NaH), this process emphasizes crystallization-driven purification, green oxidation methods, and convergent assembly to ensure high enantiomeric excess (>99% ee) and control of genotoxic impurities (GTIs).[1]

Retrosynthetic Strategy & Process Logic

The scalable route disconnects Lemborexant (E2006) into three primary modules to maximize convergence and minimize linear steps.

Figure 1: Retrosynthetic Analysis of Lemborexant



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Caption: Convergent retrosynthesis of Lemborexant isolating the chiral cyclopropane core.

Detailed Protocols

Module A: Stereoselective Construction of the Cyclopropane Core

The most critical process parameter (CPP) is the establishment of the (1R, 2S) stereocenters.

[1] The scalable route utilizes a dynamic kinetic resolution-like approach using a substituted acetonitrile and chiral epichlorohydrin.

Protocol 1: Synthesis of Cyclopropane Lactone Intermediate Rationale: Using NaHMDS allows for a controlled deprotonation of the nitrile at lower temperatures compared to NaH, reducing thermal runaway risks.[1]

Reagents:

- (3-Fluorophenyl)acetonitrile (1.0 equiv)[1]
- (R)-Epichlorohydrin (1.2 equiv)[1]
- NaHMDS (Sodium bis(trimethylsilyl)amide), 2.0 M in THF (2.5 equiv)[1]
- Solvent: Tetrahydrofuran (THF) / Toluene[1]

Workflow:

- Inertion: Charge reactor with (3-Fluorophenyl)acetonitrile and THF (5 vol). Cool to -10°C under N₂. [1]
- Base Addition: Dose NaHMDS slowly over 2 hours, maintaining internal temperature < -5°C. Critical Safety Control: Exothermic reaction.
- Alkylation: Add (R)-Epichlorohydrin dropwise. The chiral epoxide directs the stereochemistry.
- Cyclization: Warm to 10°C. The intermediate chlorohydrin cyclizes to form the cyclopropane nitrile.
- Hydrolysis/Lactonization: Add aq. NaOH (4 equiv) and heat to 60°C to hydrolyze the nitrile. Acidify with HCl to pH 1. This forces the cis-hydroxy acid to collapse into the lactone,

purifying the stereoisomers (trans-isomers cannot lactonize easily).[1]

- Isolation: Crystallize the lactone from Isopropyl Alcohol (IPA)/Heptane.

Yield: 70-75% | ee: >98% (after crystallization)[1]

Module B: Pyrimidine Ether Installation

Direct alkylation of the secondary alcohol is sterically hindered. The process circumvents this by reducing the lactone to a diol, selectively protecting/activating, and then coupling.[1]

Protocol 2: Reductive Ring Opening & Etherification Rationale: LiBH_4 is used for mild reduction.[1] The subsequent etherification relies on the nucleophilicity of the pyrimidinol displacing a tosylate.

Workflow:

- Reduction: Dissolve Lactone in THF. Add LiBH_4 (1.5 equiv) at 0°C . Stir until HPLC shows <0.5% starting material. Quench with acetone.
- Workup: Partition between EtOAc and water. Concentrate to obtain the crude diol.
- Selective Activation: React crude diol with p-Toluenesulfonyl chloride (TsCl , 1.1 equiv) and DABCO (base) in Toluene. The primary alcohol is sterically more accessible and reacts selectively.
- Etherification: Add 2,4-dimethylpyrimidin-5-ol (1.2 equiv) and K_2CO_3 (2.0 equiv). Heat to 80°C for 12 hours.
- Purification: The product is purified via crystallization from Ethanol/Water, removing unreacted pyrimidine and bis-alkylated impurities.[1]

Data Summary: Solvent Screening for Etherification

Solvent	Reaction Time	Conversion	Impurity Profile	Recommendation
DMF	4 h	99%	High (dimer formation)	Not Recommended
Toluene	12 h	95%	Low (<1%)	Preferred
Acetonitrile	18 h	85%	Low	Alternative

Module C: Oxidation & Final Amidation

The final transformation involves oxidizing the remaining primary alcohol to a carboxylic acid and coupling it with the aminopyridine.

Protocol 3: TEMPO Oxidation & T3P Coupling Rationale: TEMPO/NaOCl is a catalytic, metal-free oxidation suitable for pharma scale.^[1] T3P (Propylphosphonic anhydride) is chosen over EDC/HOBt or Thionyl Chloride because it produces non-toxic, water-soluble byproducts (propylphosphonic acid), simplifying workup.^[1]

Workflow:

- Oxidation: Dissolve the alcohol intermediate in CH₂Cl₂ (or EtOAc for green compliance).^[1] Add TEMPO (0.05 equiv) and KBr (0.1 equiv).
- Bleach Addition: Add aq. NaOCl (buffered to pH 9 with NaHCO₃) dropwise at 0°C. Monitor by HPLC.
- Isolation: Acidify aqueous layer to precipitate the carboxylic acid intermediate. Filter and dry.^[1]
- Amidation: Suspend the carboxylic acid and 2-amino-5-fluoropyridine (1.1 equiv) in EtOAc.
- Coupling: Add T3P (50% in EtOAc, 1.5 equiv) and Pyridine (2.5 equiv). Heat to 50°C for 6 hours.
- Final Polish: Wash organic layer with 1M HCl (removes unreacted aminopyridine) and 1M NaOH (removes unreacted acid).^[1]

- Crystallization: Swap solvent to Acetone/Water to crystallize Lemborexant.[1]

Process Safety & Impurity Control

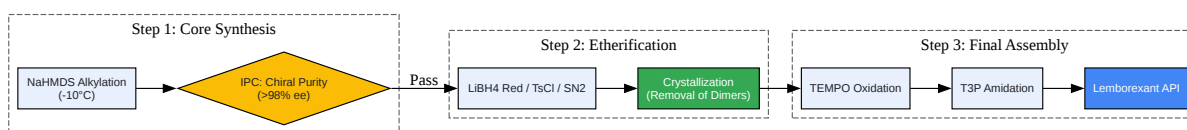
Genotoxic Impurity (GTI) Management:

- Epichlorohydrin: Highly reactive alkylator.[1] The process uses it in Step 1. Control strategy relies on downstream hydrolysis and multiple crystallizations.[1] Limit in final API: < 5 ppm.
- Sulfonate Esters: If TsCl is used, residual alcohols can form alkyl tosylates.[1] The base hydrolysis in the workup of Module B is designed to purge these.

Self-Validating System:

- IPC (In-Process Control) 1: Chiral HPLC after lactonization. Specification: >98% ee. If <98%, re-crystallize from IPA.[1]
- IPC 2: Residual water content before T3P addition.[1] T3P hydrolyzes rapidly; water content must be <0.1% (KF).[1]

Figure 2: Manufacturing Process Flow & Control Points



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Caption: Linear process flow highlighting Critical Quality Attributes (CQAs) checkpoints.

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